

dehydrocholic acid pharmacology and pharmacodynamics

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Dehydrocholic Acid

CAS No.: 81-23-2

Cat. No.: S525568

[Get Quote](#)

Core Pharmacology & Pharmacodynamics

The table below summarizes the fundamental pharmacological characteristics of **Dehydrocholic Acid**.

Aspect	Description
DrugBank Status	Not US Approved; Other Approvals: Yes [1]
Therapeutic Categories	Laxatives [1]
Mechanism of Action	Induces choleresis (increase in bile flow); associated with reduced secretion of endogenous biliary bile acids, phospholipids, and cholesterol; may decrease phospholipid secretion due to lack of micelle formation [1].
Pharmacodynamic Effects	Increases bile flow; decreases secretions of endogenous biliary bile acids, phospholipids, and cholesterol within 30-60 minutes of infusion [1].

| **Key Pharmacokinetics** | • **Absorption:** Absorbed from the proximal small intestine. • **Metabolism:** Metabolized in the liver; major metabolite is **3 α ,7 α -dihydroxy-12-keto-5 β -cholanoic acid**. • **Route of**

Elimination: Excreted rapidly in bile as glycine- and taurine-conjugated bile acids [1]. | **Toxicity (LD50)** | Rat (oral): 4000 mg/kg; Rat (intravenous): 750 mg/kg; Mouse (oral): 3100 mg/kg [1]. |

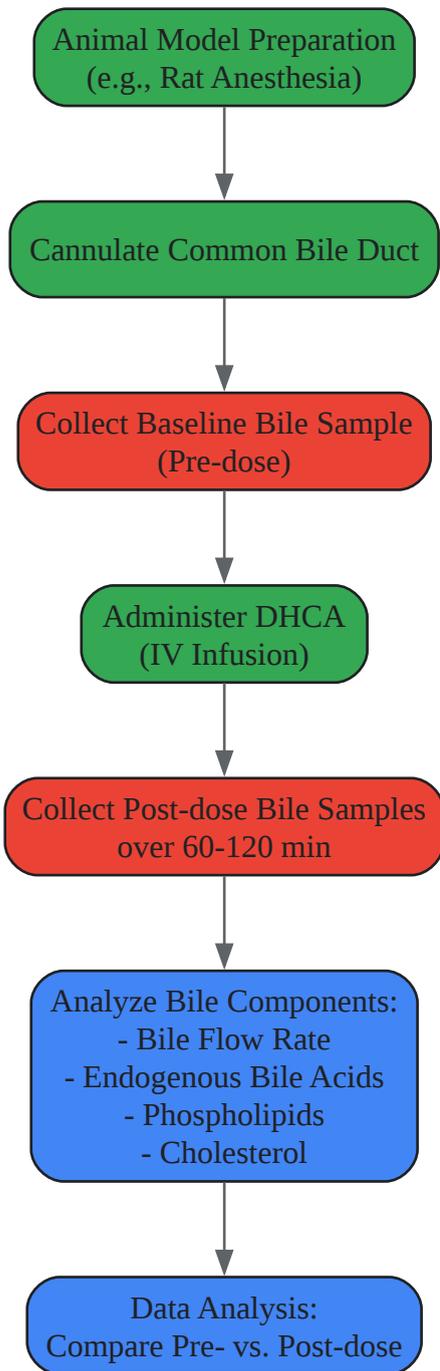
Experimental & Research Applications

In research settings, DHCA has been utilized in various protocols and has shown potential in specific clinical studies.

- **Experimental Model Protocols:** DHCA has been used in animal models to study bile secretion. A typical protocol involves intravenous infusion in anesthetized rats, with bile collected via cannulation of the common bile duct before and after DHCA administration to measure changes in bile flow and composition [1].
- **Clinical Research in Psoriasis:** A Hungarian study reported that oral DHCA supplementation, combined with a specific diet, alleviated symptoms in a majority of psoriasis patients. The regimen used was **2 or 3 Suprachol pills daily** or **dehydrocholic acid powder (acidum dehydrocholicum pulvis) at 0.25 g, two or three times daily** [2].
- **Biomarker in PBC Treatment:** Recent research in primary biliary cholangitis (PBC) has identified **12-dehydrocholic acid** as a potential biomarker for a positive response to ursodeoxycholic acid (UDCA) treatment [3].
- **Chiral Host in Chemistry:** In pharmaceutical chemistry, DHCA serves as a chiral host compound for the inclusion resolution of guest compounds like alkyl aryl sulfoxides and epoxides [2].

Research Workflow and Context

The diagram below outlines a generalized experimental workflow for studying DHCA's primary pharmacodynamic effect in an animal model.



[Click to download full resolution via product page](#)

Generalized workflow for studying DHCA's choleretic effect in an animal model [1].

Formulation and Derivatization

DHCA's chemical structure serves as a building block for various applications.

- **Formulations:** DHCA has been formulated as **300 mg oral tablets** (e.g., Dycholium) and is also found in multi-component products containing agents like docusate sodium, pancrelipase, and pepsin [1].
- **Derivatives:** Its sodium salt, **sodium dehydrocholate**, has been used, particularly in diagnostic contexts [4]. As a facial amphiphile, DHCA and its derivatives are of interest in drug delivery research for improving the solubility and permeability of other drugs [5].

Current Research Context and Gaps

For a research and development professional, it is crucial to understand DHCA's position in the modern scientific landscape.

- **Status:** DHCA is considered a first-generation synthetic bile acid, and its therapeutic use has largely been superseded by newer agents like ursodeoxycholic acid (UDCA) [6].
- **Research Focus:** Current bile acid research focuses on their role as signaling molecules activating receptors like FXR and TGR5, and their involvement in cardiometabolic diseases [7]. DHCA is not a primary focus in this modern signaling paradigm.
- **Knowledge Gaps:** Available data on DHCA is incomplete. Specific protein targets, detailed signaling pathways, and comprehensive modern pharmacokinetic profiles (e.g., volume of distribution, half-life) are not well-defined in the current literature [1].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Dehydrocholic acid: Uses, Interactions, Mechanism of Action [go.drugbank.com]
2. Dehydrocholic Acid - an overview [sciencedirect.com]
3. Bacterial and metabolic phenotypes associated with ... [pmc.ncbi.nlm.nih.gov]
4. Dehydrocholic Acid | Drug Information, Uses, Side Effects ... [pharmacompass.com]

5. Bile Acids and Their Derivatives as Potential Modifiers of ... [frontiersin.org]

6. Dehydrocholic Acid - an overview [sciencedirect.com]

7. Bile acid metabolism and signaling in health and disease [nature.com]

To cite this document: Smolecule. [dehydrocholic acid pharmacology and pharmacodynamics].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b525568#dehydrocholic-acid-pharmacology-and-pharmacodynamics>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com